

Methyl Acetimidate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl acetimidate**, a versatile reagent in organic synthesis and various research applications. This document outlines its chemical properties, synthesis, and key applications, with a focus on its relevance to drug development and biochemical studies.

Core Chemical Identifiers and Properties

Methyl acetimidate is an organic compound that serves as a valuable intermediate in chemical synthesis.[1] It is characterized by the presence of an acetimidate functional group.[1] The compound is also available as a hydrochloride salt, which exhibits different solubility and stability properties.



Identifier	Methyl Acetimidate	Methyl Acetimidate Hydrochloride
CAS Number	14777-29-8[1][2][3]	14777-27-6
Molecular Formula	C ₃ H ₇ NO	C ₃ H ₈ CINO (or C ₃ H ₇ NO·HCl)
Molecular Weight	73.09 g/mol	109.55 g/mol
Appearance	Colorless to pale yellow liquid	White to yellow powder
Synonyms	Methyl ethanimidate, Acetimidic acid, methyl ester	Acetimidic acid methyl ester hydrochloride

Applications in Research and Development

Methyl acetimidate and its hydrochloride salt are utilized in a variety of synthetic and research applications:

- Organic Synthesis: It is a key reagent in the formation of imines and amidines, which are important intermediates in the synthesis of pharmaceuticals and agrochemicals.
- Peptide Synthesis: The hydrochloride salt is used in peptide synthesis to facilitate the formation of amide bonds.
- Protein Modification: It has been employed in protein crystallography to modify lysine residues, which can improve protein solubility and stability, aiding in crystallization for structural analysis.
- Biochemical Research: Methyl acetimidate hydrochloride acts as an inhibitor of the N-methylation of phosphatidylethanolamine, allowing researchers to study the roles of phospholipid methylation in biological processes.

Experimental Workflow: Protein Modification for Crystallography

The following diagram illustrates a generalized workflow for the chemical modification of protein lysine residues using **methyl acetimidate** hydrochloride prior to crystallization trials. This



process, known as amidination, alters the charge of the lysine side chains and can promote the formation of crystal contacts.



Click to download full resolution via product page

Caption: Workflow for protein lysine modification using methyl acetimidate HCl.

Key Chemical Reactions

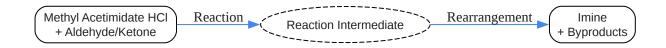
Methyl acetimidate is known for its reactivity, particularly in hydrolysis and in the formation of other functional groups.

Hydrolysis

In the presence of water, **methyl acetimidate** can undergo hydrolysis to yield methyl acetate and ammonia. Its hydrochloride salt can similarly hydrolyze to form methylamine and acetic acid.

Imine Formation

A significant application of **methyl acetimidate** hydrochloride is its reaction with aldehydes and ketones to form imines. This reaction is a cornerstone of its utility in the synthesis of nitrogen-containing compounds. The general logical relationship for this reaction is outlined below.



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CAS 14777-29-8: Methyl acetimidate | CymitQuimica [cymitquimica.com]
- 2. Methyl acetimidate | C3H7NO | CID 26888 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Methyl Acetimidate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676432#methyl-acetimidate-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.